

Literature review of Ethyl 3-(4-hydroxycyclohexyl)propanoate research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 3-(4-hydroxycyclohexyl)propanoate

Cat. No.: B053909

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Literature Review: Ethyl 3-(4-hydroxycyclohexyl)propanoate

For the attention of: Researchers, scientists, and drug development professionals.

This document provides a summary of the currently available scientific and technical information regarding **Ethyl 3-(4-hydroxycyclohexyl)propanoate**. Despite a comprehensive literature search, it is important to note that detailed research on this specific chemical compound is exceptionally limited in publicly accessible scientific databases and literature.

Chemical Identity and Properties

Ethyl 3-(4-hydroxycyclohexyl)propanoate is an organic compound with the chemical formula $C_{11}H_{20}O_3$. It is the ethyl ester of 3-(4-hydroxycyclohexyl)propanoic acid.

Synonyms:

- 3-(4-Hydroxy-cyclohexyl)-propionic acid ethyl ester

CAS Number:

- 116941-06-1

Molecular Structure: The structure consists of a cyclohexane ring substituted with a hydroxyl group at the 4-position and a 3-(ethoxycarbonyl)propyl group.

DOT Script:

Caption: Chemical structure of **Ethyl 3-(4-hydroxycyclohexyl)propanoate**.

Quantitative Data

A thorough search for specific, experimentally determined quantitative data for **Ethyl 3-(4-hydroxycyclohexyl)propanoate** yielded no concrete results. Properties such as melting point, boiling point, density, and solubility have not been documented in the reviewed literature. Similarly, no spectral data (e.g., NMR, IR, Mass Spectrometry) for this compound could be located.

For comparative purposes, data for the parent acid, 3-(4-hydroxycyclohexyl)propanoic acid (CAS 500793-45-3), is presented below.

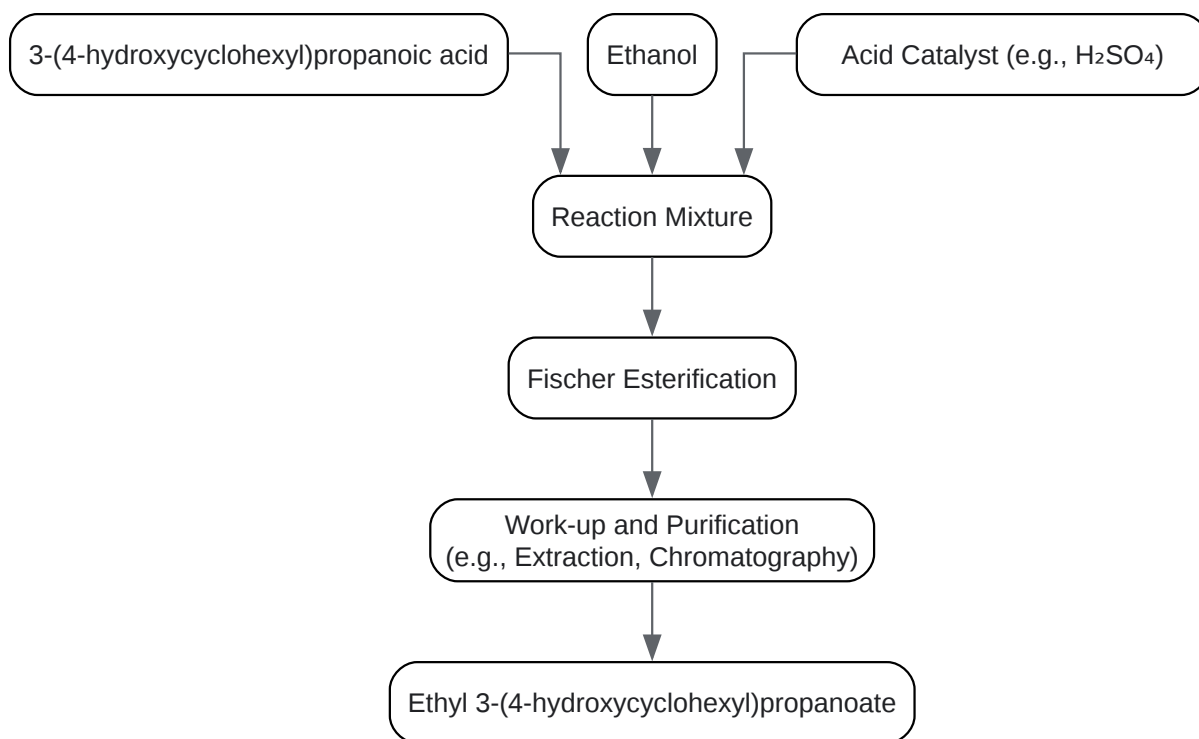
Property	Value
Molecular Formula	C ₉ H ₁₆ O ₃
Molecular Weight	172.22 g/mol
Topological Polar Surface Area	57.5 Å ²
Hydrogen Bond Donor Count	2
Hydrogen Bond Acceptor Count	3

Synthesis and Experimental Protocols

No detailed experimental protocols for the synthesis of **Ethyl 3-(4-hydroxycyclohexyl)propanoate** were found in the available literature. General esterification methods, such as Fischer esterification of the parent carboxylic acid (3-(4-hydroxycyclohexyl)propanoic acid) with ethanol in the presence of an acid catalyst, could theoretically be employed. However, no specific reaction conditions, yields, or purification methods for this particular compound have been published.

The logical workflow for a potential synthesis is outlined below.

DOT Script:



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Caption: A potential synthetic workflow for **Ethyl 3-(4-hydroxycyclohexyl)propanoate**.

Biological Activity and Signaling Pathways

The current body of scientific literature lacks any studies on the biological activity of **Ethyl 3-(4-hydroxycyclohexyl)propanoate**. Consequently, there is no information regarding its pharmacological effects, potential therapeutic applications, or any associated signaling pathways.

Conclusion

There is a significant gap in the scientific literature concerning **Ethyl 3-(4-hydroxycyclohexyl)propanoate**. While the chemical identity is established with a registered CAS number, there is a notable absence of published research detailing its physicochemical properties, synthesis protocols, and biological functions. This presents an opportunity for novel research to characterize this compound and explore its potential applications. Researchers and drug development professionals interested in this molecule will need to conduct foundational research to establish its properties and potential utility.

- To cite this document: BenchChem. [Literature review of Ethyl 3-(4-hydroxycyclohexyl)propanoate research]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b053909#literature-review-of-ethyl-3-4-hydroxycyclohexyl-propanoate-research\]](https://www.benchchem.com/product/b053909#literature-review-of-ethyl-3-4-hydroxycyclohexyl-propanoate-research)

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com